

An In-depth Technical Guide on Benzyl 4-formylcyclohexylcarbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Benzyl 4-formylcyclohexylcarbamate
Cat. No.:	B113280

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and a hypothetical framework for the synthesis and characterization of **Benzyl 4-formylcyclohexylcarbamate**. This information is intended to support research and development activities in medicinal chemistry and materials science.

Chemical Properties

Benzyl 4-formylcyclohexylcarbamate is a carbamate derivative containing a benzyl protecting group and a formyl functional group attached to a cyclohexane ring. Its structure makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the development of pharmaceuticals and specialty polymers.

The key quantitative data for Benzyl cis-4-formylcyclohexylcarbamate are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{15}H_{19}NO_3$	[1] [2]
Molecular Weight	261.32 g/mol	[1] [2] [3]
Appearance	White solid	[3]
Purity	$\geq 98\%$ (by HPLC)	[3]
Storage Conditions	0-8°C	[3]

Logical Relationship of Chemical Data

The following diagram illustrates the fundamental relationship between the compound's name, its elemental composition (molecular formula), and its resulting molecular weight.

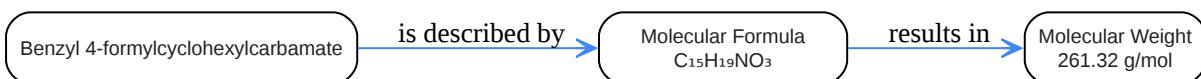


Figure 1: Core Chemical Data Relationship

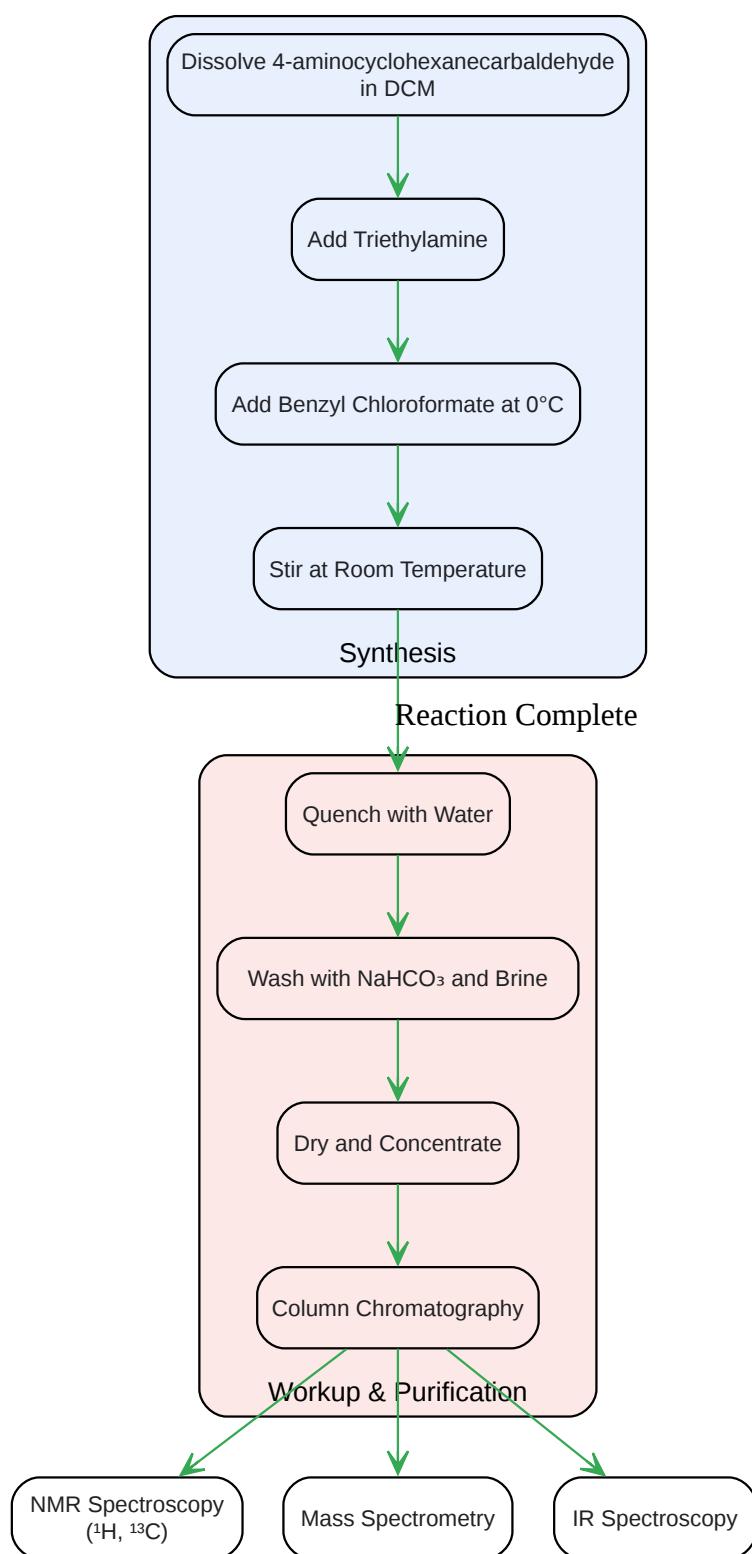


Figure 2: Synthesis and Characterization Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Benzyl cis-4-formylcyclohexylcarbamate | Sigma-Aldrich [sigmaaldrich.com]
- 3. pittelkow.kiku.dk [pittelkow.kiku.dk]
- To cite this document: BenchChem. [An In-depth Technical Guide on Benzyl 4-formylcyclohexylcarbamate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b113280#benzyl-4-formylcyclohexylcarbamate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

